

# multi-collector ICP-MS techniques for samarium isotopes

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Samarium-144

Cat. No.: B1262722

[Get Quote](#)

An overview of Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) techniques for the isotopic analysis of Samarium (Sm) is detailed in this application note. It provides protocols for researchers in geoscience as well as for professionals in drug development and medical science, reflecting the diverse applications of samarium isotopes.

## Introduction to Samarium Isotopes and MC-ICP-MS

Samarium (Sm) is a rare earth element with seven naturally occurring isotopes, five of which are stable and two are radioisotopes with extremely long half-lives.[1][2] The precise measurement of samarium isotope ratios is crucial for various scientific fields. In geoscience, these ratios are fundamental to the Samarium-Neodymium (Sm-Nd) dating method, which is used to determine the age of rocks and meteorites and to trace geological processes.[3][4] In the pharmaceutical and medical fields, the radioactive isotope Samarium-153 ( $^{153}\text{Sm}$ ) is a key component of radiopharmaceuticals used for the palliation of pain from bone cancer metastases.[5][6]

Multi-Collector Inductively Coupled Plasma Mass Spectrometry (MC-ICP-MS) is the state-of-the-art technique for high-precision isotope ratio analysis.[7] It combines a high-temperature argon plasma source, which efficiently ionizes the sample, with a magnetic sector mass spectrometer equipped with multiple detectors (Faraday cups or ion counters).[8][9] This setup allows for the simultaneous measurement of different isotope ion beams, leading to significantly higher precision compared to single-collector ICP-MS or other techniques.[10][11] For many applications, MC-ICP-MS offers advantages over the traditional Thermal Ionization Mass

Spectrometry (TIMS), including higher sample throughput and the ability to analyze elements with high ionization potentials.[10]

## Part 1: High-Precision Samarium Isotope Analysis in Geoscience

The primary application of Sm isotope analysis in geoscience is for Sm-Nd geochronology. This method relies on the alpha decay of  $^{147}\text{Sm}$  to  $^{143}\text{Nd}$  with a half-life of 106 billion years.[3] By measuring the  $^{143}\text{Nd}/^{144}\text{Nd}$  and  $^{147}\text{Sm}/^{144}\text{Nd}$  ratios in a set of minerals or whole rock samples, an isochron can be constructed to determine the age of the sample.

### Experimental Protocol for Geological Samples

A robust chemical separation procedure is critical to isolate Sm from the sample matrix and, most importantly, from neodymium (Nd), which has direct isobaric interferences on Sm isotopes (and vice versa).

#### 1. Sample Digestion:

- Weigh an appropriate amount of powdered rock or mineral sample into a PFA Savillex vial.
- Add a mixture of concentrated hydrofluoric (HF) and nitric ( $\text{HNO}_3$ ) acids.[6]
- Seal the vial and place it on a hotplate at approximately 120-150°C for 48-72 hours to achieve complete dissolution.
- Evaporate the acid mixture to dryness.
- Add concentrated  $\text{HNO}_3$  or hydrochloric (HCl) acid and evaporate again to break down any fluoride precipitates.
- Dissolve the final residue in a known volume of dilute HCl or  $\text{HNO}_3$  for column chemistry.

2. Chemical Separation of Samarium: A multi-step chromatographic procedure is employed to separate Rare Earth Elements (REEs) and then isolate Sm from Nd.[12][13]

- Step 1: Matrix Element Removal: Use an anion-exchange resin (e.g., AG1-X8) to separate the bulk of major matrix elements like iron (Fe) from the REEs.[13]
- Step 2: REE Group Separation: Utilize a liquid-liquid extraction resin, such as TRU-Spec resin, to separate the REE fraction from other remaining matrix elements.[13]
- Step 3: Samarium-Neodymium Separation: This is the most critical step. Use a specific extraction resin, such as DGA resin (N,N,N',N'-tetraoctyl-diglycolamide), which can effectively separate Sm from Nd due to their slightly different ionic radii.[13] The process involves careful selection of acid molarity for the loading solution and subsequent elution steps to achieve a sharp separation. It is crucial to achieve a high yield (>70%) to avoid significant isotopic fractionation caused by the column chemistry itself.[13]

// Invisible edges for layout control Digestion -> Anion\_Exchange [style=invis]; TRU\_Spec -> MC\_ICP\_MS [style=invis]; } } Caption: Workflow for Sm isotope analysis of geological samples.

### 3. MC-ICP-MS Measurement:

- Introduce the purified Sm fraction into the MC-ICP-MS, typically using a desolvating nebulizer system to enhance sensitivity.[7]
- Measure the ion beams of all relevant Sm isotopes simultaneously. A typical analysis involves monitoring masses for Sm, as well as potential interferences from Nd and Gd.
- Employ a standard-sample bracketing technique, where measurements of the sample are bracketed by measurements of a known isotopic standard (e.g., Sm ICP ETH) to correct for instrumental mass bias.[13]

### 4. Data Processing and Interference Correction:

- Mass Bias Correction: Instrumental mass discrimination, where heavier isotopes are transmitted more efficiently than lighter ones, is corrected using a mathematical model, most commonly the exponential law.[14]
- Isobaric Interference Correction: This is a major challenge. Neodymium and Gadolinium have isotopes that are isobaric with Sm isotopes (e.g.,  $^{144}\text{Nd}$  and  $^{144}\text{Sm}$ ,  $^{150}\text{Nd}$  and  $^{150}\text{Sm}$ ,  $^{152}\text{Gd}$  and  $^{152}\text{Sm}$ ,  $^{154}\text{Gd}$  and  $^{154}\text{Sm}$ ). Even after chemical separation, trace amounts of these

elements may remain. The contribution of these interferences must be corrected mathematically. This is done by monitoring an interference-free isotope of the interfering element (e.g.,  $^{146}\text{Nd}$  for Nd,  $^{157}\text{Gd}$  for Gd) and using the known natural isotopic ratios to calculate and subtract the signal of the interfering isotope from the measured signal at the Sm mass.[14]

```
// Nodes Measured_144 [label="Measured Signal\nat Mass 144", fillcolor="#FBBC05",  
fontcolor="#202124"]; True_144Sm [label="True  $^{144}\text{Sm}$  Signal", fillcolor="#34A853",  
fontcolor="#FFFFFF"]; Interference_144Nd [label="Interfering  $^{144}\text{Nd}$  Signal",  
fillcolor="#EA4335", fontcolor="#FFFFFF"];
```

```
Monitor_146Nd [label="Monitor Interference-Free\n $^{146}\text{Nd}$  Signal", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; Calculate_144Nd [label="Calculate  $^{144}\text{Nd}$  Contribution\n(using  $^{144}\text{Nd}/$   
 $^{146}\text{Nd}$  ratio)", fillcolor="#4285F4", fontcolor="#FFFFFF"];
```

```
// Edges Measured_144 -> True_144Sm [label=" -", color="#EA4335"]; Interference_144Nd ->  
Measured_144 [label=" +", color="#EA4335", dir=back];
```

```
Monitor_146Nd -> Calculate_144Nd [color="#5F6368"]; Calculate_144Nd ->  
Interference_144Nd [style=dashed, color="#5F6368", label=" determines"]; } } Caption: Logic of  
isobaric interference correction for  $^{144}\text{Sm}$ .
```

## Part 2: Applications in Pharmaceutical and Medical Science

The focus in this area is primarily on the radioisotope Samarium-153 ( $^{153}\text{Sm}$ ).  $^{153}\text{Sm}$  is a  $\beta^-$  and  $\gamma$  emitter with a half-life of 46.3 hours.[6] It is chelated with ethylenediamine tetramethylene phosphonate (EDTMP) to form  $^{153}\text{Sm}$ -lexidronam (Quadramet®), a radiopharmaceutical used to relieve pain from cancer that has metastasized to the bone.[6]

High-precision isotope analysis is not used for routine clinical administration but is critical during the development, production, and quality control of the radiopharmaceutical to ensure its purity and specific activity.

## Experimental Protocol for $^{153}\text{Sm}$ Quality Control

$^{153}\text{Sm}$  is produced by the neutron irradiation of a highly enriched  $^{152}\text{Sm}$  target ( $^{152}\text{Sm}(n,\gamma)^{153}\text{Sm}$ ).[\[5\]](#)[\[15\]](#) The final product must be free of the stable  $^{152}\text{Sm}$  target material and other radionuclidic impurities, such as europium isotopes (e.g.,  $^{154}\text{Eu}$ ,  $^{155}\text{Eu}$ ), which can be co-produced.[\[15\]](#) MC-ICP-MS is an ideal tool for verifying the isotopic purity and quantifying the amount of Sm to determine specific activity.

#### 1. Sample Preparation:

- The irradiated target is dissolved in nitric or hydrochloric acid.[\[15\]](#)
- For quality control of the final product, an aliquot of the  $^{153}\text{SmCl}_3$  solution is taken.[\[16\]](#)
- The sample is diluted to an appropriate concentration for ICP-MS analysis, typically in 2%  $\text{HNO}_3$ .

#### 2. Chemical Separation (Purification):

- During production,  $^{153}\text{Sm}$  must be separated from the bulk  $^{152}\text{Sm}$  target material and from decay products or impurities like europium ( $^{153}\text{Eu}$  is the stable daughter of  $^{153}\text{Sm}$ ).[\[5\]](#)
- This can be achieved using mass separation techniques or high-performance liquid chromatography (HPLC) with a strong cation exchange column.[\[16\]](#)[\[17\]](#)
- Extraction chromatography resins (e.g., LN3 resin) can also be used to purify the  $^{153}\text{Sm}$  and prepare it in a form suitable for radiolabeling.[\[16\]](#)

#### 3. MC-ICP-MS Measurement for Isotopic Purity:

- The purified and diluted sample is introduced into the MC-ICP-MS.
- The instrument measures the full suite of Sm isotopes to determine the relative abundance of  $^{153}\text{Sm}$  compared to any residual  $^{152}\text{Sm}$  and other stable Sm isotopes.
- The analysis also quantifies any europium isotopes to ensure radionuclidic purity.[\[15\]](#)

#### 4. Quantification of Specific Activity:

- Specific activity (radioactivity per unit mass, e.g.,  $\text{TBq/mg}$ ) is a critical quality attribute.[\[5\]](#)

- Gamma spectrometry is used to determine the total radioactivity of  $^{153}\text{Sm}$  in an aliquot.
- ICP-MS (single- or multi-collector) is used to precisely measure the total mass concentration of samarium in the same aliquot.[\[17\]](#)
- By combining these two measurements, the specific activity can be accurately calculated.

## Data Presentation

Quantitative data for samarium isotopes and typical MC-ICP-MS performance are summarized below.

Table 1: Naturally Occurring Samarium Isotopes[\[1\]](#)[\[2\]](#)

Isotope	Atomic Mass (u)	Natural Abundance (%)	Stability
$^{144}\text{Sm}$	143.91201	3.08	Stable
$^{147}\text{Sm}$	146.91490	15.00	Radioactive ( $\alpha$ ), $T_{1/2} = 1.06 \times 10^{11} \text{ y}$
$^{148}\text{Sm}$	147.91483	11.25	Radioactive ( $\alpha$ ), $T_{1/2} = 7 \times 10^{15} \text{ y}$
$^{149}\text{Sm}$	148.91719	13.82	Stable
$^{150}\text{Sm}$	149.91728	7.37	Stable
$^{152}\text{Sm}$	151.91974	26.74	Stable
$^{154}\text{Sm}$	153.92222	22.74	Stable

Table 2: Key Samarium Radioisotopes for Pharmaceutical Applications[\[1\]](#)[\[5\]](#)

Isotope	Half-Life (T <sub>1/2</sub> )	Decay Mode(s)	Key Emissions	Application
<sup>153</sup> Sm	46.285 h	β <sup>-</sup> , γ	β <sup>-</sup> (E <sub>max</sub> = 0.81 MeV), γ (103 keV)	Radiopharmaceutical for bone pain palliation
<sup>145</sup> Sm	340 d	ε, γ	γ (61 keV)	Investigational therapeutic radioisotope

Table 3: Typical MC-ICP-MS Operating Parameters and Performance

Parameter	Typical Setting/Value	Purpose/Comment
Instrument	Thermo Scientific Neoma, Nu Instruments Nu Plasma	High-precision multicollector ICP-MS systems[7][15]
Sample Introduction	Desolvating Nebulizer (e.g., DSN-100)	Increases sensitivity by removing solvent
Plasma Power	1200 - 1300 W	Optimizes ionization of samarium
Gas Flows	Optimized for sensitivity and stability	Argon gas flows for plasma, nebulizer, and auxiliary
Measurement Mode	Static multicollector	Simultaneous measurement of all isotopes of interest
Data Acquisition	60-100 cycles of ~1s integration time	Averages out signal fluctuations
Achieved Precision	< 0.05‰ (2SD) for Sm isotope ratios	High precision is achievable with proper separation and correction[12]

## Conclusion

MC-ICP-MS is a powerful and versatile technique for the high-precision isotopic analysis of samarium. For geoscientists, it provides the foundation for accurate Sm-Nd dating by enabling

the resolution of minute isotopic variations after rigorous chemical separation. For pharmaceutical and drug development professionals, it is an indispensable tool for the quality control of  $^{153}\text{Sm}$ -based radiopharmaceuticals, ensuring the isotopic purity and specific activity required for safe and effective clinical use. The detailed protocols and workflows presented here provide a framework for researchers and scientists to apply these advanced analytical techniques in their respective fields.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Isotopes of samarium - Wikipedia [en.wikipedia.org]
- 2. hpschapters.org [hpschapters.org]
- 3. The performance of single and multi-collector ICP-MS instruments for fast and reliable  $^{34}\text{S}/^{32}\text{S}$  isotope ratio measurements† - PMC [pmc.ncbi.nlm.nih.gov]
- 4. spectroscopyonline.com [spectroscopyonline.com]
- 5. Production of Sm-153 With Very High Specific Activity for Targeted Radionuclide Therapy - PMC [pmc.ncbi.nlm.nih.gov]
- 6. radiology.wisc.edu [radiology.wisc.edu]
- 7. Multicollector ICP-MS (MC ICPMS) | Thermo Fisher Scientific - US [thermofisher.com]
- 8. WebElements Periodic Table » Samarium » isotope data [webelements.com]
- 9. researchgate.net [researchgate.net]
- 10. Precise and accurate isotope ratio measurements by ICP-MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. spectroscopyeurope.com [spectroscopyeurope.com]
- 12. High-precision Sm isotope analysis by thermal ionisation mass spectrometry for large meteorite samples (>1 g) - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Applications of stable isotopes in clinical pharmacology - PMC [pmc.ncbi.nlm.nih.gov]
- 14. pubs.rsc.org [pubs.rsc.org]



- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. indico.cern.ch [indico.cern.ch]
- To cite this document: BenchChem. [multi-collector ICP-MS techniques for samarium isotopes]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1262722#multi-collector-icp-ms-techniques-for-samarium-isotopes]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)